

Safeguarding Your Research: A Comprehensive Guide to Handling Phenylsilatrane

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Compound of Interest

Compound Name: Phenylsilatrane

Cat. No.: B1211778

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For researchers, scientists, and professionals in drug development, the safe handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for **Phenylsilatrane**, offering procedural, step-by-step guidance to ensure operational safety and proper disposal.

Hazard Identification and Quantitative Data

Phenylsilatrane is a solid substance that is highly toxic if ingested.[1][2] Acute exposure may cause irritation to the eyes, skin, and respiratory tract.[1][3] Ingestion can lead to irritation and burning of the esophagus or gastrointestinal tract, with potential symptoms including headache, dizziness, weakness, and nausea.[1][3]

The following tables summarize the key quantitative data available for **Phenylsilatrane**.

Physical and Chemical Properties

Property	Value
Molecular Formula	C ₁₂ H ₁₇ NO ₃ Si
Molecular Weight	251.35 g/mol [1]
Physical State	Solid[2]

Toxicity Data

Metric	Species	Route	Value	Effects Noted
LD50	Rat	Oral	1400 mg/kg[2]	Somnolence, tremor, and convulsions[2]

Exposure Guidelines

Guideline	Level	Value
PAC-1	0.091 mg/m ³	
PAC-2	1 mg/m ³	
PAC-3	6 mg/m ³	
(PAC: Protective Action Criteria)[3]		

Personal Protective Equipment (PPE)

When handling **Phenylsilatrane**, the use of appropriate personal protective equipment is mandatory to minimize exposure risk.

PPE Category	Specifications	Rationale
Eye Protection	Chemical splash goggles or safety glasses meeting ANSI Z.87.1 standards.[4] A face shield should be worn over safety glasses if there is a risk of splashing or explosion.[4]	Protects against eye irritation from solid particles or splashes.
Hand Protection	Chemical-resistant gloves (e.g., disposable nitrile gloves) should be worn.[4] Glove manufacturer's compatibility charts should be consulted for specific breakthrough times.	Prevents skin contact and absorption.
Skin and Body Protection	A laboratory coat should be worn and fully buttoned.[4] For emergency situations, a fully-encapsulating, chemical-resistant suit is recommended.[2][3]	Protects skin from accidental contact.
Respiratory Protection	Work should be conducted in a well-ventilated area or a chemical fume hood to avoid inhalation of dust. If ventilation is inadequate, a NIOSH/MSHA approved respirator is required.[4][5] For emergencies, a positive pressure, full facepiece self-contained breathing apparatus (SCBA) or a pressure-demand supplied air respirator with escape SCBA is necessary.[1][2][3]	Prevents respiratory tract irritation.

Operational and Disposal Plans

Handling and Storage:

- Avoid contact with skin and eyes.[6]
- Avoid inhalation of dust.[6]
- Handle under an inert atmosphere if the material is sensitive to air or moisture.[5]
- Keep containers tightly closed in a dry and well-ventilated place.[5]
- Ground/bond container and receiving equipment to prevent static discharge.[5][7]
- Use only non-sparking tools.[5][7]

Disposal Procedures: The primary method for the disposal of **Phenylsilatrane** is to consult with environmental regulatory agencies for guidance on acceptable disposal practices.[1] As a general guideline:

- Collection: Collect waste **Phenylsilatrane** in a designated, labeled, and sealed container.
- Licensed Disposal: Arrange for disposal through a licensed professional waste disposal service.
- Prohibited Disposal: Do not dispose of **Phenylsilatrane** down the drain or in regular trash.[8]

Emergency Procedures

Immediate and appropriate action is critical in the event of an emergency involving **Phenylsilatrane**.

In Case of a Spill:

- Evacuate: Isolate the spill or leak area for at least 50 meters (150 feet) for liquids and at least 25 meters (75 feet) for solids.[3]
- Ventilate: Ensure adequate ventilation.

- Containment: Absorb or cover the spill with dry earth, sand, or other non-combustible material and transfer it to containers.[\[3\]](#)
- Cleanup: Wear appropriate PPE during cleanup.

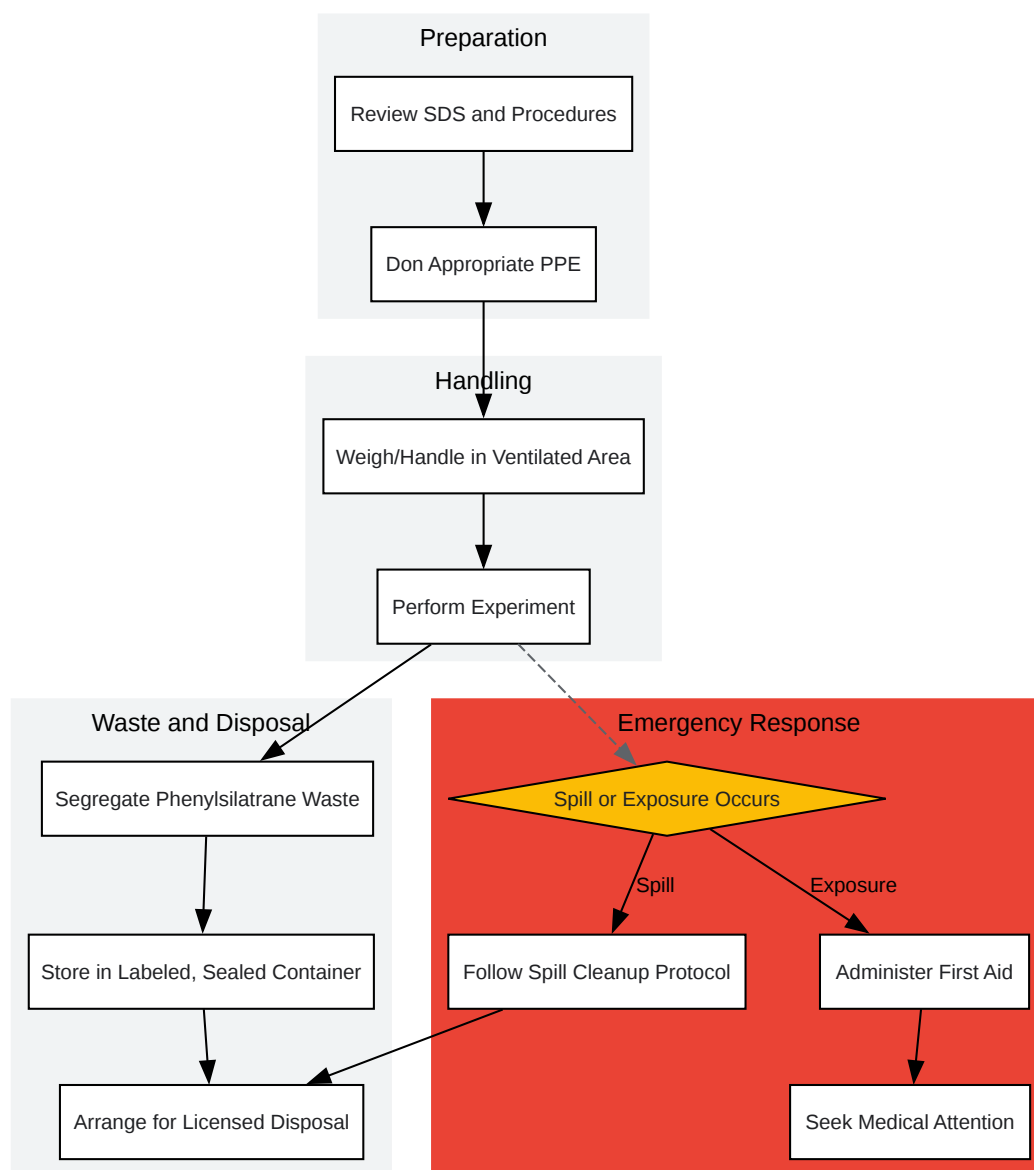
First Aid Measures:

Exposure Route	First Aid Protocol
Inhalation	1. Move the victim to fresh air. [1] [3] 2. If not breathing, provide artificial respiration. [1] [3] [9] 3. If breathing is difficult, administer oxygen. [1] [3] [9] 4. Seek immediate medical attention. [1] [3]
Skin Contact	1. Immediately remove all contaminated clothing. [1] [3] [9] 2. Wash the exposed skin area thoroughly with soap and water. [1] [3] 3. If skin irritation occurs, get medical advice/attention. [5]
Eye Contact	1. Flush eyes with lukewarm water for at least 15 minutes. [1] [3] 2. Remove contact lenses, if present and easy to do. Continue rinsing. [5] 3. Seek immediate medical attention. [6]
Ingestion	1. Rinse mouth. [5] 2. Do NOT induce vomiting. 3. Seek immediate medical attention. [6]

Experimental Workflow and Safety Logic

The following diagram illustrates the logical workflow for the safe handling of **Phenylsilatrane**, from preparation to disposal.

Safe Handling Workflow for Phenylsilatrane



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Caption: Logical workflow for the safe handling of **Phenylsilatrane**.

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References

- 1. Phenylsilatrane | C₁₂H₁₇NO₃Si | CID 16416 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Phenylsilatrane - Hazardous Agents | Haz-Map [haz-map.com]
- 3. Report | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 4. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 5. fishersci.com [fishersci.com]
- 6. chemicalbook.com [chemicalbook.com]
- 7. gelest.com [gelest.com]
- 8. nems.nih.gov [nems.nih.gov]
- 9. PHENYLSILATRANE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
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